

Physical properties of 1-Chloro-4-methylhexane (boiling point, density).

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Compound of Interest

Compound Name: 1-Chloro-4-methylhexane

Cat. No.: B8703372

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Technical Guide: Physical Properties of 1-Chloro-4-methylcyclohexane

For the Attention of Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides an in-depth overview of the key physical properties of 1-Chloro-4-methylcyclohexane, specifically its boiling point and density. It is important to note that a search for the physical properties of "**1-Chloro-4-methylhexane**" did not yield readily available experimental data. The data presented herein pertains to the cyclic analogue, 1-Chloro-4-methylcyclohexane, a compound with significance in organic synthesis and as a potential intermediate in pharmaceutical development. This document outlines the experimentally determined values for these properties, details the methodologies for their determination, and presents a logical workflow for these experimental procedures.

Core Physical Properties

The physical characteristics of a compound are critical for its application in research and development, influencing reaction conditions, purification methods, and formulation. The boiling point and density are fundamental to the handling and characterization of 1-Chloro-4-methylcyclohexane.

Data Presentation

The following table summarizes the reported values for the boiling point and density of 1-Chloro-4-methylcyclohexane.

Physical Property	Value	Conditions
Boiling Point	165.5 °C	At 760 mmHg
Density	0.95 g/cm ³	Standard Conditions

Experimental Protocols

The determination of boiling point and density requires precise and standardized experimental procedures to ensure accuracy and reproducibility. The following sections detail common methodologies for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

1. Distillation Method:

A common and accurate method for determining the boiling point of a liquid is through simple distillation.

- **Apparatus:** A round-bottom flask, a distillation head with a thermometer adapter, a condenser, a receiving flask, a heating mantle, and boiling chips.
- **Procedure:**
 - The liquid sample is placed in the round-bottom flask with a few boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.

- Cooling water is circulated through the condenser.
- The heating mantle is turned on and the liquid is heated to a gentle boil.
- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid. This is the temperature at which the vapor is condensing and being collected in the receiving flask.

2. Micro-Boiling Point Determination (Thiele Tube Method):

For smaller sample volumes, the Thiele tube method is a convenient alternative.

- Apparatus: A Thiele tube, a capillary tube sealed at one end, a thermometer, and a heat source.
- Procedure:
 - A small amount of the liquid is placed in a small test tube, and a capillary tube, sealed at one end, is inverted and placed inside the test tube.
 - The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil.
 - The Thiele tube is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - The heating is stopped, and the liquid is allowed to cool.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density is the mass of a substance per unit volume.

1. Using a Pycnometer (Density Bottle):

This method provides highly accurate density measurements.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), and an analytical balance.
- Procedure:
 - The empty, clean, and dry pycnometer is accurately weighed.
 - The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
 - The filled pycnometer is weighed.
 - The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The volume of the pycnometer is known (it is often calibrated with a liquid of known density, such as water).
 - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

2. Using a Graduated Cylinder and Balance:

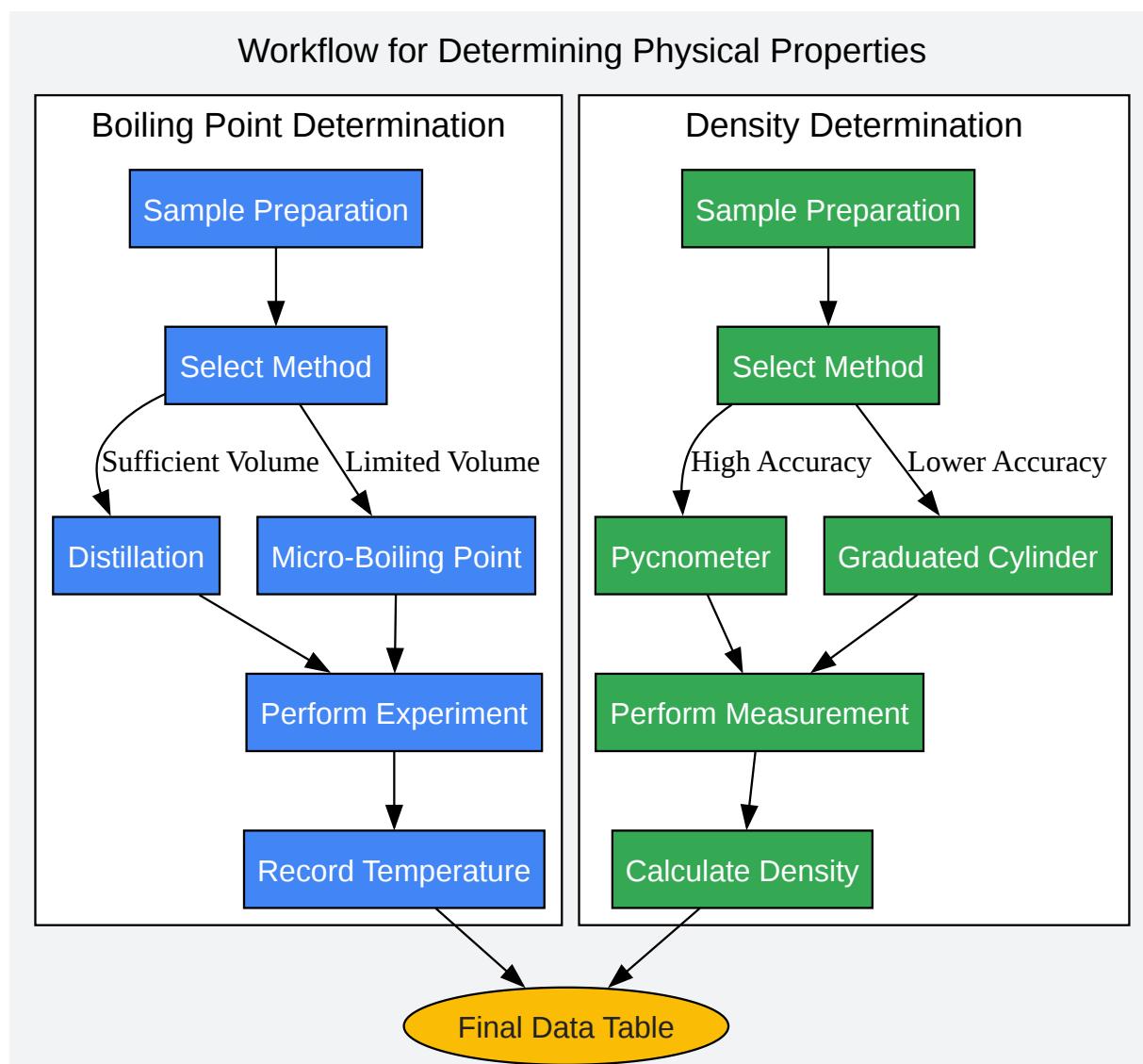
A simpler, though less accurate, method involves the use of a graduated cylinder and a balance.

- Apparatus: A graduated cylinder and a precision balance.
- Procedure:
 - An empty, dry graduated cylinder is weighed.
 - A known volume of the liquid is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
 - The graduated cylinder containing the liquid is weighed.

- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder.
- The density is then calculated by dividing the mass of the liquid by the measured volume.

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of 1-Chloro-4-methylcyclohexane.



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Experimental Workflow Diagram

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